

A Technical Guide to 6-amino-5-nitrosouracil: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 6-Amino-5-nitrosouracil

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Abstract

This technical guide provides a comprehensive overview of **6-amino-5-nitrosouracil**, a key heterocyclic compound derived from uracil. It details the molecule's structure, chemical formula, and physicochemical properties. The guide outlines established experimental protocols for its synthesis via nitrosation and subsequent reduction, critical steps for its use as a versatile intermediate in organic synthesis. Furthermore, it explores the significant role of **6-amino-5-nitrosouracil** as a precursor in the synthesis of biologically active purine derivatives, such as xanthines. This document is intended for researchers and professionals in the fields of medicinal chemistry, organic synthesis, and drug development, offering a consolidated resource of technical data and methodologies.

Molecular Structure and Formula

6-amino-5-nitrosouracil is a pyrimidine derivative characterized by an amino group at position 6 and a nitroso group at position 5 of the uracil ring.^[1] This specific arrangement of functional groups, particularly the electron-withdrawing nitroso group, imparts distinct chemical reactivity, making it a valuable intermediate in the synthesis of more complex heterocyclic systems.^[2]

The standard representations for its molecular structure are as follows:

- Molecular Formula: C₄H₄N₄O₃^[1]
- IUPAC Name: 6-amino-5-nitroso-1H-pyrimidine-2,4-dione^[1]

- SMILES: C1(=C(NC(=O)NC1=O)N)N=N[1]
- InChI Key: DKPCSXF EWFSECE-UHFFFAOYSA-N[1]

Physicochemical Properties

The quantitative data for **6-amino-5-nitrosouracil** and its commonly studied N-methylated derivatives are summarized below. These derivatives are often used in synthetic chemistry due to their modified solubility and reactivity profiles.

Property	6-amino-5-nitrosouracil	6-amino-1-methyl-5-nitrosouracil	6-amino-1,3-dimethyl-5-nitrosouracil
CAS Number	5442-24-0[1]	6972-78-7[3]	6632-68-4[4]
Molecular Formula	C ₄ H ₄ N ₄ O ₃ [1]	C ₅ H ₆ N ₄ O ₃ [3]	C ₆ H ₈ N ₄ O ₃ [4]
Molecular Weight	156.10 g/mol [1]	170.13 g/mol [3][5]	184.15 g/mol [4]
Appearance	Not specified	Purple Solid[6]	Not specified
Melting Point	>300 °C (for related nitro compound)[7]	>300 °C[3][8]	Not specified
Solubility	Not specified	Not specified	>27.6 µg/mL (at pH 7.4)[4]

Experimental Protocols

Synthesis of 6-amino-5-nitrosouracil

The most common method for synthesizing **6-amino-5-nitrosouracil** is the direct nitrosation of 6-aminouracil. This reaction is typically performed in an acidic medium.

Materials:

- 6-aminouracil
- Sodium nitrite (NaNO₂)

- Glacial acetic acid
- Deionized water

Procedure:

- A suspension of 6-aminouracil is prepared in hot water (approximately 80°C) with stirring.[9]
- After achieving a complete solution, the mixture is neutralized with glacial acetic acid. An excess of glacial acetic acid is then added.[9]
- A solution of sodium nitrite dissolved in water is added cautiously to the acidic 6-aminouracil solution. The reaction is exothermic and may cause frothing, so the addition should be controlled.[2][9]
- The reaction is typically initiated at a reduced temperature (around 10°C) to manage the exothermic nature of the nitrosation.[2]
- The formation of the red-colored **6-amino-5-nitrosouracil** indicates the progression of the reaction.[9]
- After the reaction is complete, the mixture is cooled, and the solid product is isolated by filtration.
- The crude product can be washed with water and ethanol and then dried. Further purification can be achieved by recrystallization if necessary.[2]

Synthesis of 5,6-Diaminouracil (via Reduction)

6-amino-5-nitrosouracil is a critical intermediate for producing 5,6-diaminouracil, a direct precursor to many xanthine derivatives. The reduction of the nitroso group is a key step.[2]

Materials:

- **6-amino-5-nitrosouracil**
- Sodium hydrosulfite (Sodium dithionite, $\text{Na}_2\text{S}_2\text{O}_4$) or catalytic hydrogenation (e.g., Palladium on carbon)[2][9]

- Deionized water

Procedure using Sodium Hydrosulfite:

- The moist **6-amino-5-nitrosouracil** is transferred to a reaction flask, and warm water (approximately 50°C) is added to form a slurry.[9]
- The slurry is stirred and heated on a steam bath while solid sodium hydrosulfite is added portion-wise until the characteristic red color of the nitroso compound is completely bleached, resulting in a light tan suspension.[9]
- An additional amount of sodium hydrosulfite is added, and the mixture is stirred with heating for another 15 minutes.[9]
- The suspension is then allowed to cool.
- The resulting dense diaminouracil salt is collected by filtration, washed thoroughly with water, and dried.[9]

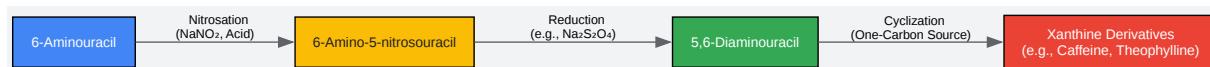
Role in Synthesis of Bioactive Compounds

6-amino-5-nitrosouracil and its derivatives are fundamental building blocks in medicinal chemistry, primarily for the synthesis of purine analogs, including therapeutically important xanthines like caffeine and theophylline.[2] The general synthetic pathway involves the nitrosation of a 6-aminouracil, reduction of the resulting 5-nitroso group to an amine, and subsequent cyclization with a suitable one-carbon source to form the fused imidazole ring of the purine system.[10]

The structural similarity of these uracil derivatives to endogenous nucleobases suggests potential interactions with biological macromolecules, leading to investigations into their antimicrobial and anticancer properties.[2][11][12]

Visualization of Synthetic Pathway

The following diagram illustrates the logical workflow for the synthesis of xanthine precursors from 6-aminouracil, a process in which **6-amino-5-nitrosouracil** serves as a crucial intermediate.



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Caption: Synthetic route from 6-aminouracil to xanthine derivatives.

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